

Vanadium(II) Bromide (CAS: 14890-41-6): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Vanadium(II) bromide

Cat. No.: B077946

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For researchers, scientists, and professionals in drug development, this in-depth guide provides a comprehensive overview of the core properties, experimental protocols, and key applications of **Vanadium(II) bromide**. This document summarizes essential data, outlines experimental methodologies, and visualizes fundamental concepts related to this inorganic compound.

Core Properties of Vanadium(II) Bromide

Vanadium(II) bromide, with the chemical formula VBr_2 , is an inorganic compound that serves as a valuable precursor and catalyst in various chemical applications.^[1] Its properties are summarized in the tables below for easy reference and comparison.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	14890-41-6	[1]
Molecular Formula	VBr ₂	[1]
Molecular Weight	210.75 g/mol	[1]
Appearance	Light-brown solid	[2]
Density	4.58 g/cm ³	[2]
Melting Point	827 °C (1,521 °F; 1,100 K)	[2]
Boiling Point	1,227 °C (2,241 °F; 1,500 K)	[2]
Solubility in Water	Reacts	[2]
Magnetic Susceptibility (χ)	+3230.0·10 ⁻⁶ cm ³ /mol	[2]

Crystal Structure and Spectroscopic Data

Property	Value	Reference
Crystal Structure	Trigonal	[2]
Coordination Geometry	Octahedral V(II) centers	[1][2]
Structural Type	Cadmium Iodide (CdI ₂)	[1]

Experimental Protocols

Synthesis of Vanadium(II) Bromide

The primary method for synthesizing **Vanadium(II) bromide** is through the reduction of Vanadium(III) bromide (VBr₃) using hydrogen gas.[1][2]

Methodology:

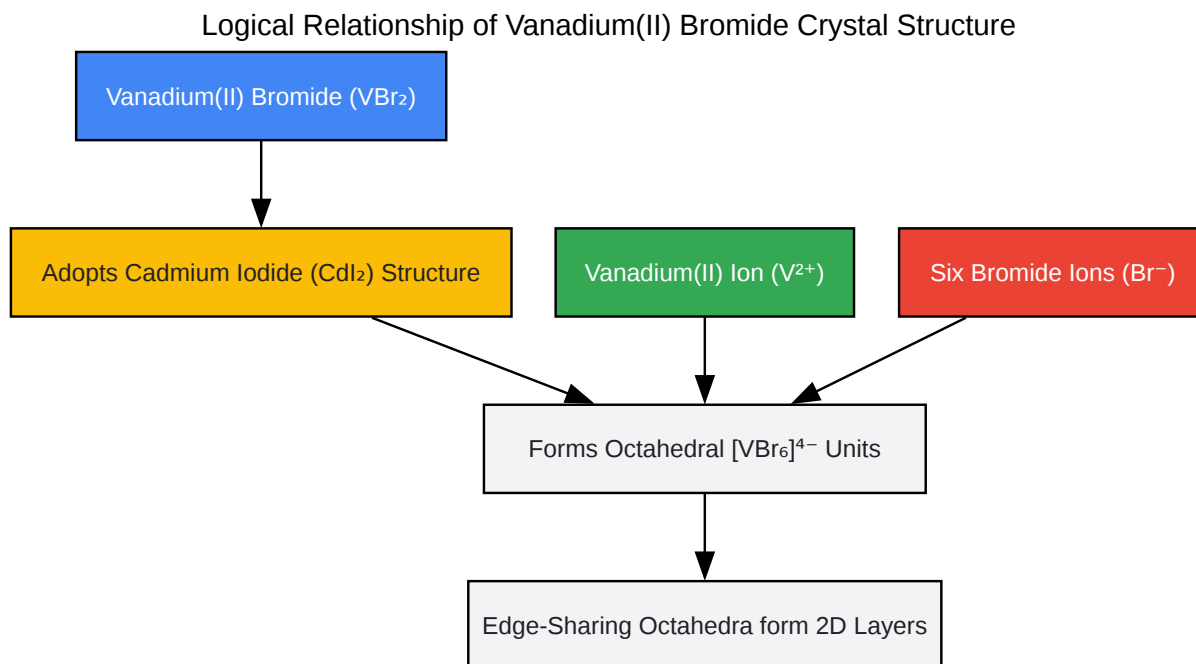
- Starting Material: High-purity Vanadium(III) bromide.
- Reducing Agent: Dry hydrogen gas (H₂).

- Apparatus: A tube furnace capable of reaching temperatures up to 400°C, a quartz or ceramic reaction tube, and a system for delivering and controlling the flow of hydrogen gas.
- Procedure:
 - Place the Vanadium(III) bromide in the center of the reaction tube within the furnace.
 - Purge the system with an inert gas, such as argon, to remove any air and moisture.
 - Introduce a steady flow of dry hydrogen gas over the VBr_3 .
 - Gradually heat the furnace to approximately 400°C. The reaction is: $2\text{VBr}_3 + \text{H}_2 \rightarrow 2\text{VBr}_2 + 2\text{HBr}$.^[3]
 - Maintain the temperature and hydrogen flow for a sufficient duration to ensure complete reduction. The reaction progress can be monitored by observing the color change of the solid and the evolution of hydrogen bromide gas.
 - After the reaction is complete, cool the furnace to room temperature under a continuous flow of hydrogen or an inert gas to prevent re-oxidation.
- Handling and Storage: **Vanadium(II) bromide** is air and moisture-sensitive.^[2] All handling and storage should be conducted under an inert atmosphere, such as in a glovebox or using Schlenk line techniques.^{[4][5][6]} Store the final product in a tightly sealed container in a dry, inert environment.^{[2][4]}

Visualizations

Crystal Structure of Vanadium(II) Bromide

The crystal structure of **Vanadium(II) bromide** is of the cadmium iodide (CdI_2) type, which consists of layers of edge-sharing VBr_6 octahedra.

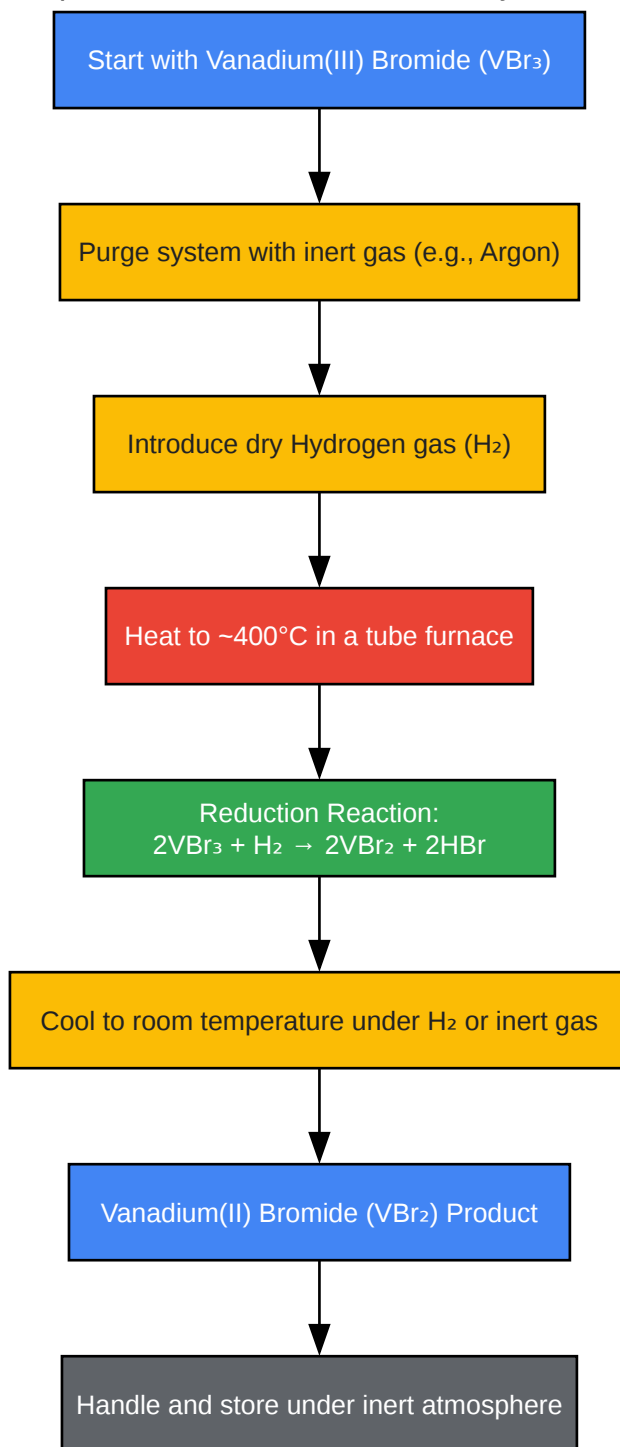


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Caption: Crystal structure of **Vanadium(II) bromide**.

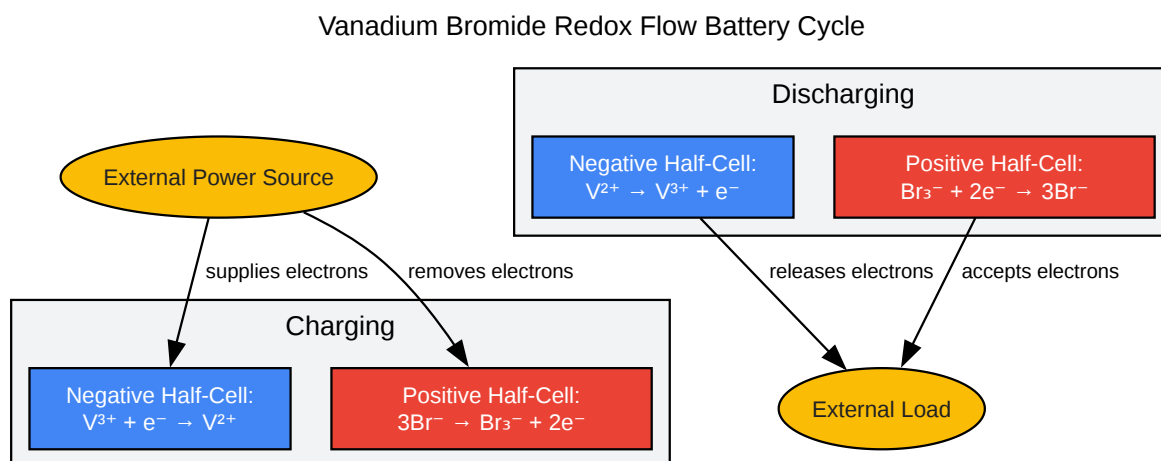
Experimental Workflow: Synthesis of Vanadium(II) Bromide

This diagram illustrates the key steps in the synthesis of **Vanadium(II) bromide** from Vanadium(III) bromide.

Experimental Workflow for VBr₂ Synthesis[Click to download full resolution via product page](#)Caption: Synthesis of **Vanadium(II) Bromide** workflow.

Signaling Pathway: Vanadium Bromide Redox Flow Battery

Vanadium(II) bromide plays a crucial role in the negative half-cell of a vanadium bromide redox flow battery.[7] The diagram below illustrates the charge and discharge cycle.



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Caption: VBr_2 in a Redox Flow Battery.

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